

Essential Guide to the Proper Disposal of 5-FAM-LPETGG

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Compound of Interest

Compound Name: 5-Fam-lpetgg

Cat. No.: B15599984

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides a comprehensive overview of the proper disposal procedures for **5-FAM-LPETGG** (5-Carboxyfluorescein-LPETGG), a fluorescent peptide widely used for site-specific protein labeling. Adherence to these guidelines is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

A summary of the key quantitative data for **5-FAM-LPETGG** is presented below. This information is essential for safe handling and storage.

Property	Value
Molecular Formula	C ₄₅ H ₅₀ N ₆ O ₁₆ • XCF ₃ COOH
Molecular Weight	930.9 g/mol
Appearance	Solid
Purity	≥90%
Excitation Maximum (λ _{ex})	230, 452 nm
Emission Maximum (λ _{em})	518 nm
Solubility	DMF: 10 mg/ml, DMSO: 10 mg/ml, Ethanol: 10 mg/ml, PBS (pH 7.2): 5 mg/ml[1]
Storage Temperature	Store desiccated, frozen, and in the dark[2]
Stability	≥ 4 years

**Step-by-Step Disposal Protocol

While a specific Safety Data Sheet (SDS) for **5-FAM-LPETGG** is not readily available, it is a derivative of fluorescein. Therefore, its disposal should follow the protocols for hazardous chemical waste. Never dispose of **5-FAM-LPETGG** or its waste down the drain or in regular trash[3].

1. Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

2. Waste Segregation and Collection:

- Collect all waste materials containing **5-FAM-LPETGG**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and spill cleanup materials, in a dedicated and clearly labeled hazardous waste container.
- Whenever possible, leave the chemical in its original container to avoid misidentification[3].

3. Container Labeling:

- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**5-FAM-LPETGG** (5-Carboxyfluorescein-LPETGG)".
- List all associated hazards on the label. For fluorescein derivatives, this typically includes "Irritant" and "Environmentally Hazardous"[3].

4. Temporary Storage:

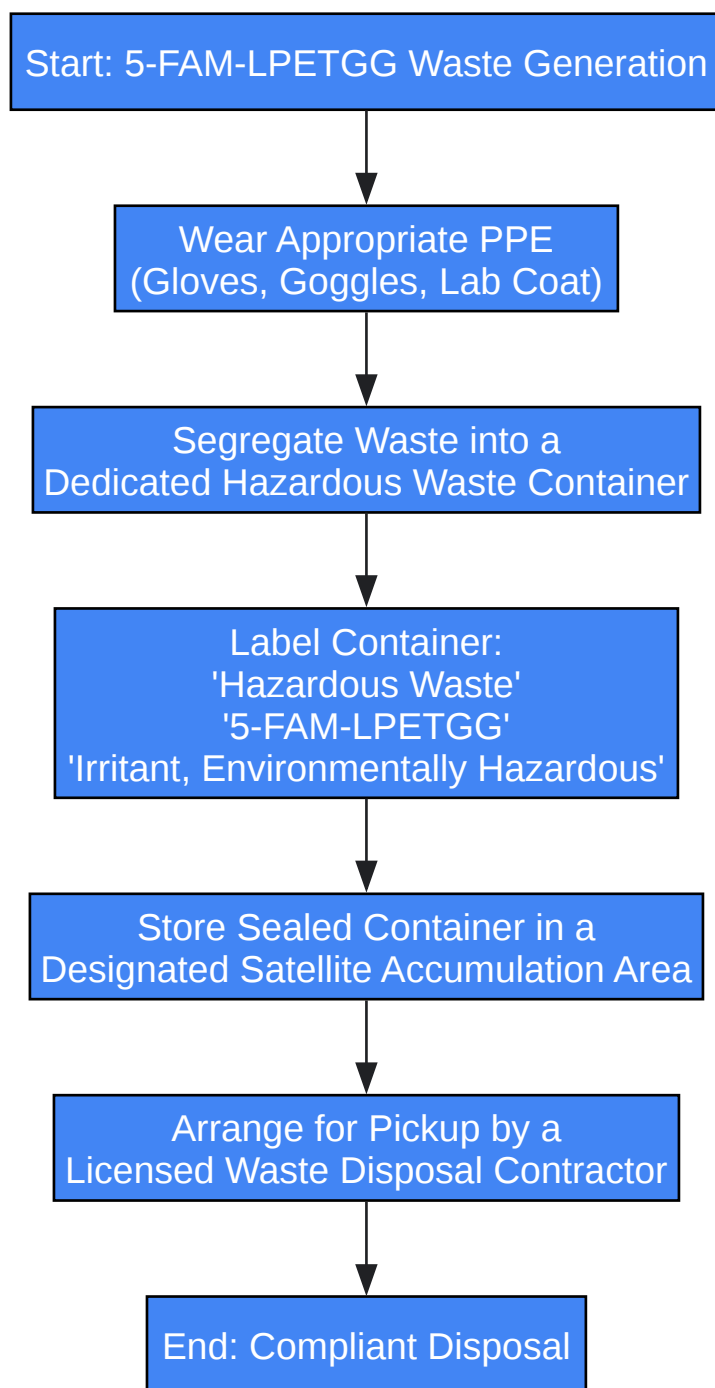
- Store the sealed hazardous waste container in a designated, secure satellite accumulation area within the laboratory.
- This area should be away from incompatible materials, heat, and sources of ignition[4].

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed professional waste disposal contractor.
- Ensure that all local, regional, and national hazardous waste regulations are followed for complete and accurate classification and disposal[5].

Experimental Workflow for Disposal

The logical workflow for the proper disposal of **5-FAM-LPETGG** is illustrated below. This diagram outlines the critical steps from waste generation to final disposal.



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